

Dimethyl cis-1,2-Cyclohexanedicarboxylate: A Technical Review of Applications

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Compound of Interest

Compound Name: *Dimethyl cis-1,2-Cyclohexanedicarboxylate*

Cat. No.: *B155390*

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Dimethyl cis-1,2-cyclohexanedicarboxylate is a diester of cis-1,2-cyclohexanedicarboxylic acid. It belongs to the class of non-phthalate plasticizers, which are gaining increasing attention as safer alternatives to traditional phthalate-based plasticizers. Its cyclic structure and stereochemistry impart unique properties to the polymers in which it is incorporated, influencing rigidity, thermal stability, and biodegradability. This technical guide provides a comprehensive review of the current and potential applications of **Dimethyl cis-1,2-cyclohexanedicarboxylate**, with a focus on its role in polymer chemistry. While primarily used in industrial applications, this document also explores its derivatives in the context of biological activity, a subject of interest to drug development professionals.

Core Applications

The primary applications of **Dimethyl cis-1,2-cyclohexanedicarboxylate** and its isomers lie in the field of polymer science, where they are utilized as:

- **Plasticizers:** To increase the flexibility, durability, and workability of polymers, particularly polyvinyl chloride (PVC).

- **Monomers in Polymer Synthesis:** As a building block for the creation of polyesters and polyamides, where the cyclohexyl ring enhances the thermal and mechanical properties of the resulting polymer.

As a Plasticizer in Polyvinyl Chloride (PVC)

Dimethyl cis-1,2-cyclohexanedicarboxylate is part of a larger family of cyclohexanedicarboxylate plasticizers that are considered environmentally friendly and non-toxic alternatives to phthalates. While specific performance data for the dimethyl ester is limited in publicly available literature, extensive research on related compounds such as Di(isononyl) cyclohexane-1,2-dicarboxylate (DINCH) and Di(2-ethylhexyl)-1,2-cyclohexane dicarboxylate (DEHCH) provides valuable insights into its expected performance. These compounds have been shown to have similar plasticizing performance to traditional phthalates like DEHP.

Comparative Performance of Cyclohexanedicarboxylate Plasticizers

The following table summarizes typical performance data for PVC plasticized with related cyclohexanedicarboxylate plasticizers compared to a traditional phthalate plasticizer (DEHP). This data is compiled from various studies and is intended to be representative.

Property	PVC + DEHP (Control)	PVC + DINCH	PVC + DEHCH
Mechanical Properties			
Tensile Strength (MPa)	20 - 25	20 - 25	20 - 25
Elongation at Break (%)	250 - 350	250 - 350	250 - 350
Shore A Hardness	80 - 90	80 - 90	80 - 90
Thermal Properties			
Glass Transition Temp. (°C)	40 - 60	45 - 65	45 - 65
Migration Resistance			
Weight Loss (%)	Higher	Lower	Lower

Note: This table presents a qualitative comparison based on available literature for related compounds. Actual values can vary depending on the specific formulation and testing conditions.

Experimental Protocol: Preparation of Plasticized PVC Sheets

This protocol describes a general method for preparing flexible PVC sheets using a cyclohexanedicarboxylate plasticizer.

Materials:

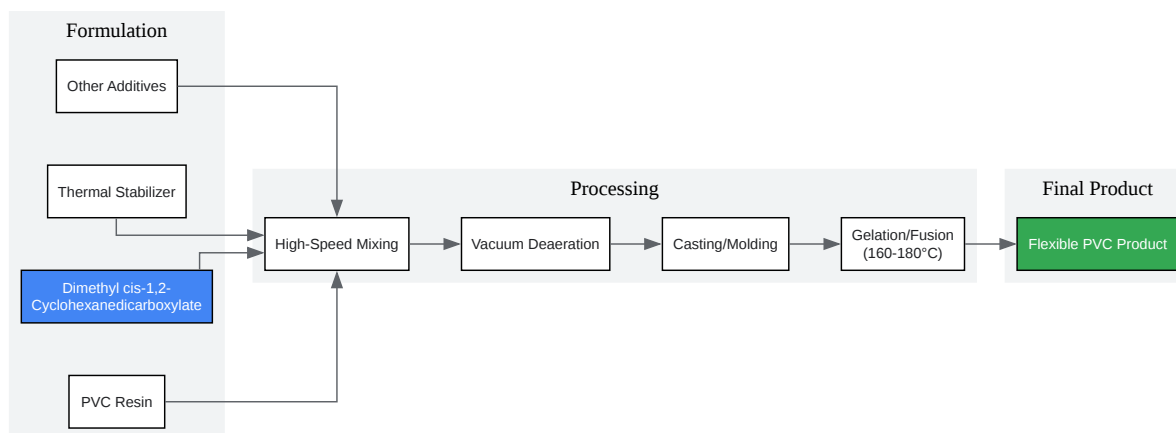
- PVC resin (e.g., K-value 67)
- Dimethyl cis-1,2-cyclohexanedicarboxylate** (or other plasticizer)
- Thermal stabilizer (e.g., a mixed metal soap)
- Co-stabilizer (e.g., epoxidized soybean oil)

- Lubricant (e.g., stearic acid)

Procedure:

- Dry Blending: In a high-speed mixer, blend the PVC resin, thermal stabilizer, co-stabilizer, and lubricant until a homogeneous powder is obtained.
- Plastisol Preparation: Gradually add the **Dimethyl cis-1,2-cyclohexanedicarboxylate** to the dry blend while mixing at a lower speed until a uniform paste (plastisol) is formed.
- Deaeration: Place the plastisol in a vacuum chamber to remove any entrapped air bubbles.
- Casting: Pour the deaerated plastisol into a leveled mold.
- Gelation and Fusion: Place the mold in a preheated oven at 160-180°C for 10-15 minutes to allow for gelation and fusion of the PVC.
- Cooling and Demolding: Carefully remove the mold from the oven and allow it to cool to room temperature. Once cooled, demold the flexible PVC sheet.

Workflow for PVC Plasticizer Application



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Caption: Workflow for the application of **Dimethyl cis-1,2-Cyclohexanedicarboxylate** as a PVC plasticizer.

As a Monomer in Polymer Synthesis

Dimethyl cis-1,2-cyclohexanedicarboxylate can be used as a monomer in polycondensation reactions to produce polyesters. The presence of the cyclohexane ring in the polymer backbone provides rigidity and can lead to polymers with higher glass transition temperatures and improved thermal stability compared to their linear aliphatic counterparts. The cis/trans isomerism of the cyclohexanedicarboxylate unit plays a crucial role in determining the final properties of the polymer. Polymers rich in the trans isomer tend to be semi-crystalline, while those with a higher cis content are often amorphous.[1]

Experimental Protocol: Synthesis of a Polyester via Melt Polycondensation

This protocol outlines a general two-stage melt polycondensation process for synthesizing a polyester from **Dimethyl cis-1,2-cyclohexanedicarboxylate** and a diol.

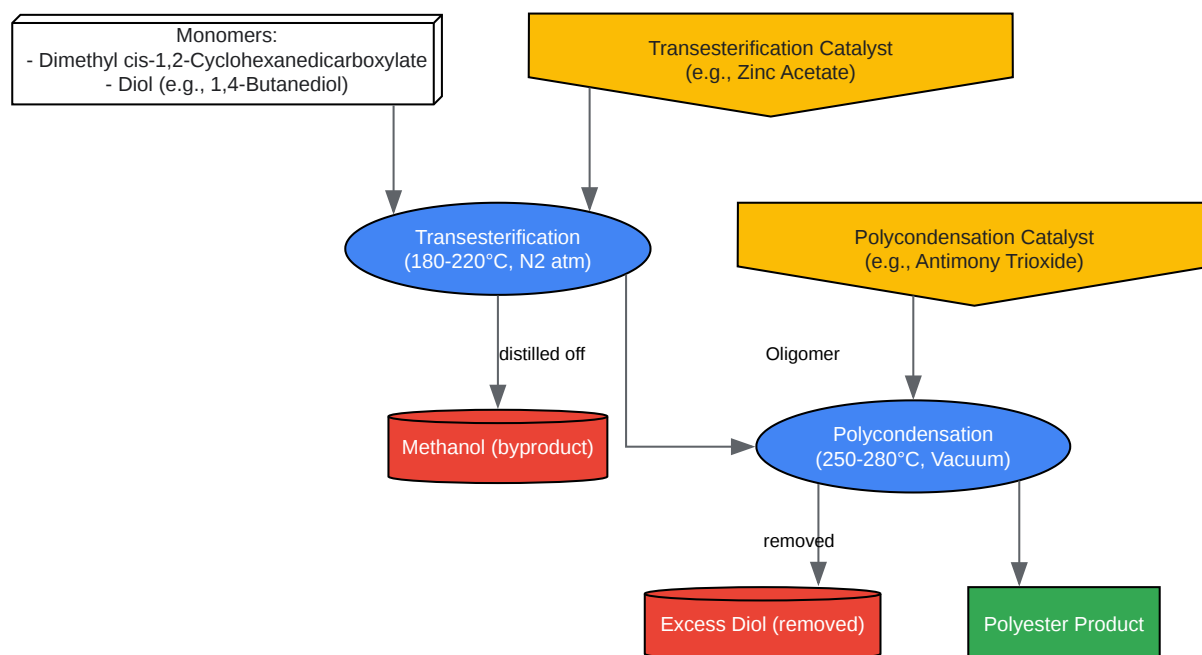
Materials:

- **Dimethyl cis-1,2-cyclohexanedicarboxylate**
- A diol (e.g., 1,4-butanediol)
- Transesterification catalyst (e.g., zinc acetate)
- Polycondensation catalyst (e.g., antimony trioxide)

Procedure:

- Transesterification:
 - Charge the reactor with **Dimethyl cis-1,2-cyclohexanedicarboxylate**, the diol (in molar excess), and the transesterification catalyst.
 - Heat the mixture under a nitrogen atmosphere to 180-220°C to initiate the transesterification reaction, distilling off the methanol byproduct.
 - Continue the reaction until the theoretical amount of methanol has been collected.
- Polycondensation:
 - Add the polycondensation catalyst to the reactor.
 - Gradually reduce the pressure and increase the temperature to 250-280°C to facilitate the removal of the excess diol and drive the polymerization reaction.
 - Continue the reaction under high vacuum until the desired melt viscosity (indicative of molecular weight) is achieved.
 - Extrude the molten polymer from the reactor and cool to obtain the solid polyester.

Workflow for Polyester Synthesis



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Caption: General workflow for the synthesis of polyesters using **Dimethyl cis-1,2-Cyclohexanedicarboxylate**.

Biological Activity and Relevance to Drug Development

While **Dimethyl cis-1,2-cyclohexanedicarboxylate** itself is not typically associated with direct biological activity or use in drug development, its core structure, cis-1,2-cyclohexanedicarboxylic acid, is a scaffold that has been explored in medicinal chemistry. Derivatives of cis-1,2-cyclohexanedicarboxylic acid have been synthesized and investigated for various biological activities. For instance, certain amidrazone derivatives have been studied for their potential anti-inflammatory and antimicrobial properties.

It is important to note that there is no evidence in the reviewed literature to suggest that **Dimethyl cis-1,2-cyclohexanedicarboxylate** is involved in any cellular signaling pathways. Its

relevance to drug development professionals is more likely to be in the context of its use in medical devices (as a plasticizer for PVC tubing, for example) and the potential for leaching and subsequent human exposure. The metabolism of related cyclohexanedicarboxylate plasticizers has been studied to assess their safety profiles.[2]

Safety and Toxicology

The toxicological properties of **Dimethyl cis-1,2-cyclohexanedicarboxylate** have not been fully investigated. However, related cyclohexanedicarboxylate plasticizers are generally considered to have a favorable safety profile compared to many phthalates. They are not classified as hazardous under most regulations. As with any chemical, appropriate personal protective equipment should be used when handling this compound in a laboratory or industrial setting.

Conclusion

Dimethyl cis-1,2-cyclohexanedicarboxylate is a versatile chemical with primary applications as a non-phthalate plasticizer and a monomer for polyester synthesis. Its performance as a plasticizer is expected to be comparable to other cyclohexanedicarboxylates, offering a safer alternative to traditional phthalates. In polymer synthesis, the cis-stereochemistry of the cyclohexane ring can be exploited to produce amorphous polyesters with tailored properties. While the compound itself does not have direct applications in drug development, its structural backbone is of interest in medicinal chemistry, and its use in medical plastics warrants consideration of its biocompatibility and leaching characteristics. Further research into the specific performance of **Dimethyl cis-1,2-cyclohexanedicarboxylate** in various applications would be beneficial for its wider adoption.

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References

- 1. rroj.com [rroj.com]

- 2. researchgate.net [researchgate.net]
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